

Technical Whitepaper: Structural Elucidation and Isotopic Validation of Chaetomelic Acid B-d3

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Compound of Interest

Compound Name: Chaetomelic acid B-d3 (disodium)

Cat. No.: B12414229

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Document Control:

- Subject: Chaetomelic Acid B-d3 (Internal Standard / Mechanistic Probe)
- Chemical Definition: (Z)-2-(trideuteromethyl)-3-tetradecylbut-2-enedioic acid
- Target Audience: Medicinal Chemists, DMPK Scientists, Analytical Leads

Executive Summary

Chaetomelic Acid B (CAB) is a potent, specific inhibitor of farnesyl-protein transferase (FPTase), a critical enzyme in the post-translational modification of Ras oncogenes. As drug development programs utilize CAB analogues for oncology targets, the requirement for stable isotope-labeled standards (SIL-IS) becomes paramount for precise LC-MS/MS quantification in pharmacokinetic (PK) studies.

This guide details the structural elucidation of Chaetomelic Acid B-d3, where the C-2 methyl group is isotopically labeled (

). This specific labeling strategy is chosen to ensure metabolic stability and provide a distinct NMR silence/shift signature compared to the parent compound, validating its utility as a mass spectrometry internal standard.

Part 1: Chemical Identity & Synthetic Logic

To elucidate the structure, we must first establish the baseline identity of the parent molecule and the logic of the deuterated analog.

The Parent vs. The Analog

Chaetomelic Acid A is the naturally occurring anhydride. Chaetomelic Acid B is the dicarboxylic acid form, which is the bioactive species in aqueous physiological conditions.

Feature	Chaetomelic Acid B (Parent)	Chaetomelic Acid B-d3 (Target)
Formula		
MW	326.47 g/mol	329.49 g/mol
Core Structure	(Z)-2-methyl-3-tetradecylbut-2-enedioic acid	(Z)-2-(trideuteromethyl)-3-tetradecylbut-2-enedioic acid
Key Label	at C-2	at C-2

Synthetic Rationale (Causality)

The deuterium label is engineered at the C-2 methyl group rather than the alkyl chain.

- **Spectral Clarity:** The C-2 methyl appears as a distinct singlet (~2.0 ppm) in the parent ¹H NMR. Its disappearance is a binary pass/fail check for labeling.
- **Metabolic Stability:** The allylic methyl position is less prone to rapid metabolic exchange compared to acidic protons, ensuring the label remains intact during PK studies.

Part 2: Mass Spectrometry (HRMS) Validation

The first tier of elucidation is confirming the mass shift (

) and isotopic purity.

ESI-Negative Mode Protocol

Since CAB-d3 is a dicarboxylic acid, negative electrospray ionization (ESI-) is the requisite mode. Positive mode often yields poor sensitivity due to the lack of basic nitrogen centers.

Protocol:

- Solvent: Acetonitrile:Water (80:20) with 10mM Ammonium Acetate (buffers the pH to ensure deprotonation).

- Infusion: Direct infusion at 5

L/min.

- Target Ion: Monitor

.

Data Interpretation[2][3]

- Parent (CAB): Theoretical

= m/z 325.23.

- Labeled (CAB-d3): Theoretical

= m/z 328.25.

Acceptance Criteria:

- The abundance of the m/z 325 (d0) isotope peak must be < 0.5% relative to the m/z 328 peak to ensure isotopic purity > 99.5%.
- Fragmentation: MS/MS of m/z 328 should yield a product ion corresponding to , confirming the dicarboxylic acid functionality.

Part 3: NMR Spectroscopy (The Elucidation Core)

This is the definitive step. Mass spectrometry confirms the presence of deuterium; NMR confirms its location (Regiochemistry).

1H NMR: The "Disappearing Singlet" Test

In the parent Chaetomelic Acid B, the C-2 methyl group is attached to a tetrasubstituted double bond. It appears as a sharp singlet because there are no vicinal protons to split it.

- Solvent: Methanol-

(

) is preferred over

to prevent aggregation of the fatty acid chain and ensure sharp peaks.

- Observation:

- Parent: Singlet at

2.05 ppm (3H).

- CAB-d3: This signal must be absent.

- Validation: The integration of the terminal methyl of the tetradecyl chain (

0.88 ppm) is set to 3H. If the signal at 2.05 ppm integrates to < 0.05H, the labeling is successful.

13C NMR: Carbon-Deuterium Coupling

This provides positive confirmation of the

group.

- Theory: Deuterium (

) has a spin of 1. A carbon attached to three deuteriums will split into a septet (

).

- Observation:
 - Parent: Signal at

~15.0 ppm is a sharp singlet.
 - CAB-d3: Signal at

~14.5 ppm appears as a weak septet with a coupling constant

Hz.
 - Isotope Shift: Expect a slight upfield shift (

ppm) due to the heavier isotope effect.

2D NMR (HMBC): Verifying the Scaffold

To ensure the synthesis conditions didn't isomerize the double bond or decarboxylate the core, Heteronuclear Multiple Bond Correlation (HMBC) is used.

- Logic: We look for correlations from the tetradecyl methylene protons (

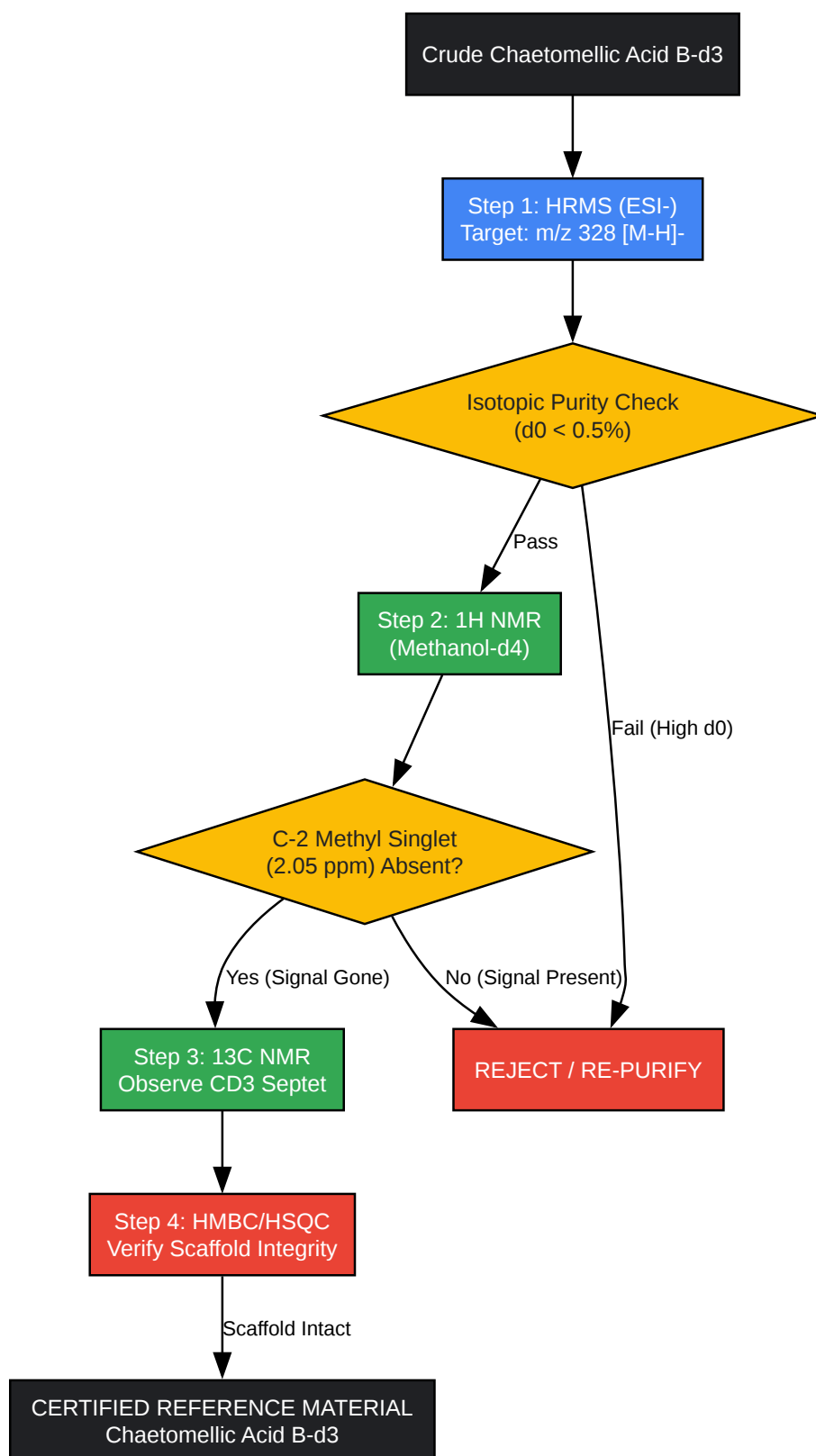
-position) to the quaternary olefinic carbons.
- Key Correlation: The allylic methylene protons of the long chain (

~2.3 ppm) should show a correlation to both olefinic carbons (

~140-145 ppm). This confirms the integrity of the maleic acid backbone.

Part 4: Visualization of the Elucidation Workflow

The following diagram outlines the logical flow from synthesis to final release, ensuring a self-validating loop.



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Caption: Logical workflow for the structural validation of Chaetomelic Acid B-d3, prioritizing mass confirmation followed by regiochemical verification via NMR.

Part 5: Summary of Spectral Data

The following table synthesizes the expected data for the researcher to compare against their experimental results.

Position	Moiety	1H Shift (, ppm)	Multiplicity	13C Shift (, ppm)	Notes
C-1, C-4	Carboxyls	~11.0 (br)	Singlet	170.0 - 174.0	Broad in 1H due to exchange.
C-2	Olefinic (Quat)	-	-	140.5	Quaternary.
C-3	Olefinic (Quat)	-	-	144.2	Quaternary.
C-2-Me	Methyl (Label)	ABSENT	-	14.5	Septet (Hz).
C-1'	Allylic	2.35	Triplet	34.0	Key HMBC correlation point.
Chain	Bulk	1.25	Multiplet	29.0 - 32.0	Characteristic lipid envelope.
Term	Terminal	0.88	Triplet	14.1	Integration Reference (3H).

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